

Proper Disposal Procedures for KRAS G12C Inhibitor 19

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Compound of Interest

Compound Name: KRAS G12C inhibitor 19

Cat. No.: B15124919

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This document provides essential safety and logistical information for the proper disposal of **KRAS G12C inhibitor 19**, also identified as LY3537982. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling and compliance with environmental regulations.

Immediate Safety and Hazard Information

KRAS G12C inhibitor 19 is a potent compound that requires careful handling. Based on its Safety Data Sheet (SDS), the primary hazards are:

- Harmful if swallowed: Acute oral toxicity.[1]
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.[1]

Personnel handling this compound must wear appropriate Personal Protective Equipment (PPE), including lab coats, safety glasses, and gloves. All handling should be performed in a designated area, such as a chemical fume hood, to avoid inhalation and contact with skin and eyes.[1]

Hazard and Disposal Summary

For quick reference, the key quantitative data and classifications for **KRAS G12C inhibitor 19** are summarized below.

Identifier	Information	Reference
Chemical Name	LY3537982 (KRAS G12C inhibitor 19)	[1]
CAS Number	2649788-46-3	[1]
Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	[1]
Primary Disposal Method	Dispose of contents/container to an approved waste disposal plant.	[1]
Environmental Precaution	Avoid release to the environment. Collect spillage.	[1]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents.	[1]

Experimental Protocols: Disposal Procedures

The proper disposal of **KRAS G12C inhibitor 19** and associated waste must be conducted in a manner that ensures the safety of laboratory personnel and prevents environmental contamination. The following step-by-step methodologies apply to different forms of waste generated during research activities.

Protocol 1: Disposal of Unused or Expired Solid Compound

This protocol outlines the procedure for disposing of the pure, solid form of **KRAS G12C inhibitor 19**.

- Do Not Dispose in Regular Trash or Down the Drain: This compound is classified as hazardous and must not enter municipal waste streams or sewer systems.[1][2][3]
- Containerization: Keep the inhibitor in its original, clearly labeled container if possible. If transferring to a new container, ensure it is appropriate for hazardous waste, properly

sealed, and clearly labeled with the chemical name, CAS number, and hazard symbols.[4][5]

- Labeling: Affix a hazardous waste tag to the container. The label must include the chemical name ("**KRAS G12C inhibitor 19** / LY3537982"), the quantity of waste, and the date of accumulation.[5]
- Segregation: Store the waste container in a designated Satellite Accumulation Area (SAA) for hazardous chemical waste.[4][6] Ensure it is segregated from incompatible materials such as strong acids, bases, and oxidizing agents.[1][6]
- Arrange for Pickup: Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup of the hazardous waste. The EHS office is responsible for transporting the waste to a licensed and approved waste disposal facility.[4]

Protocol 2: Disposal of Contaminated Labware and PPE

This protocol covers the disposal of items such as pipette tips, centrifuge tubes, gloves, and bench paper that are contaminated with **KRAS G12C inhibitor 19**.

- Segregation of Waste: All solid waste contaminated with the inhibitor should be considered hazardous.
- Sharps Disposal: Chemically contaminated sharps (e.g., needles, broken glass) must be placed in a designated, puncture-resistant sharps container that is specifically labeled for chemically contaminated sharps.[7]
- Solid Waste Container: Non-sharp solid waste (e.g., gloves, pipette tips, paper towels) should be collected in a dedicated, leak-proof container lined with a heavy-duty plastic bag. [8]
- Labeling: The container must be clearly labeled as "Hazardous Chemical Waste" and specify the contaminant ("**KRAS G12C inhibitor 19** contaminated debris").
- Closure and Storage: Once full, securely seal the bag and the outer container. Store in the designated Satellite Accumulation Area.
- Arrange for Pickup: Contact your institution's EHS office for disposal, following the same procedure as for the solid compound.

Protocol 3: Disposal of Solutions Containing KRAS G12C Inhibitor 19

This protocol details the procedure for disposing of liquid waste, such as stock solutions or media from cell culture experiments.

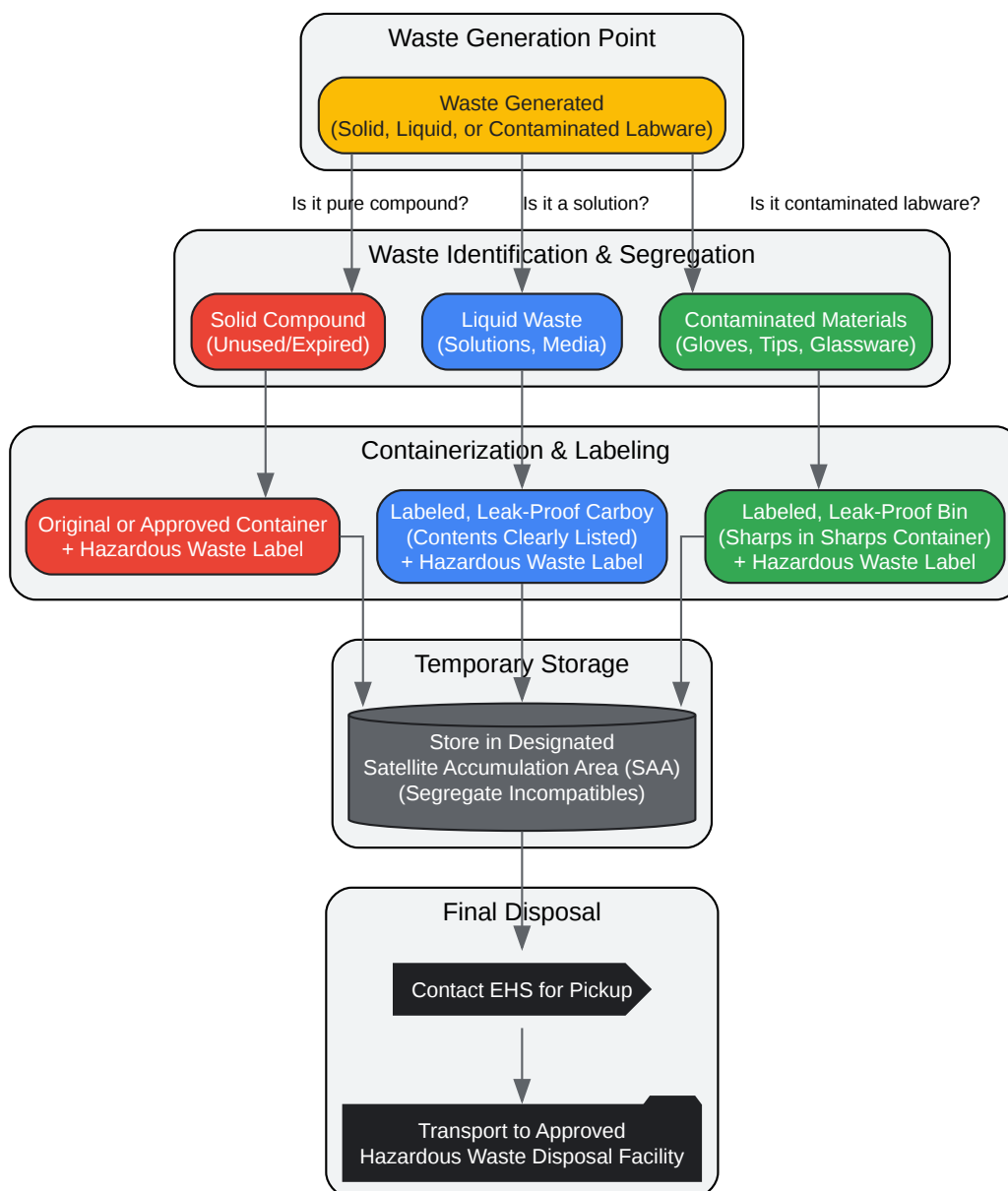
- **Prohibition of Drain Disposal:** Due to its high aquatic toxicity, solutions containing this inhibitor must never be poured down the drain.^{[1][9]} This practice is prohibited by EPA regulations for hazardous pharmaceutical waste.^[2]
- **Waste Collection:** Collect all aqueous and solvent-based solutions containing the inhibitor in a dedicated, leak-proof, and chemically resistant waste container (e.g., a high-density polyethylene carboy).
- **Labeling:** The liquid waste container must be clearly labeled with "Hazardous Chemical Waste," the full chemical name of the inhibitor, the solvent(s) used (e.g., DMSO, ethanol), and the approximate concentration of the inhibitor.
- **Segregation:** Do not mix this waste with other chemical waste streams unless confirmed to be compatible. Store away from acids, bases, and oxidizers.^[6]
- **Storage and Pickup:** Keep the container sealed when not in use and store it in the designated Satellite Accumulation Area. Arrange for pickup by your institution's EHS office.

Mandatory Visualizations

Disposal Workflow for KRAS G12C Inhibitor 19 Waste

The following diagram illustrates the decision-making process and workflow for the proper segregation and disposal of waste generated from working with **KRAS G12C inhibitor 19**.

Disposal Workflow for KRAS G12C Inhibitor 19 Waste



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Caption: Decision tree for the safe disposal of **KRAS G12C inhibitor 19** waste.

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